

Personal protective equipment for handling 2-(2-Chloroethoxy)-2-methyl-propane

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Compound of Interest

Compound Name: 2-(2-Chloroethoxy)-2-methyl-propane

Cat. No.: B3187765

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Essential Safety and Handling Guide: 2-(2-Chloroethoxy)-2-methyl-propane

Important Notice: A specific Safety Data Sheet (SDS) for **2-(2-Chloroethoxy)-2-methyl-propane** could not be located. The following information is based on the available data for a structurally related but different chemical, 2-Chloro-2-methylpropane (also known as tert-Butyl chloride). This information is provided for illustrative purposes only and must not be used for handling **2-(2-Chloroethoxy)-2-methyl-propane**. Always consult the specific SDS for any chemical before handling.

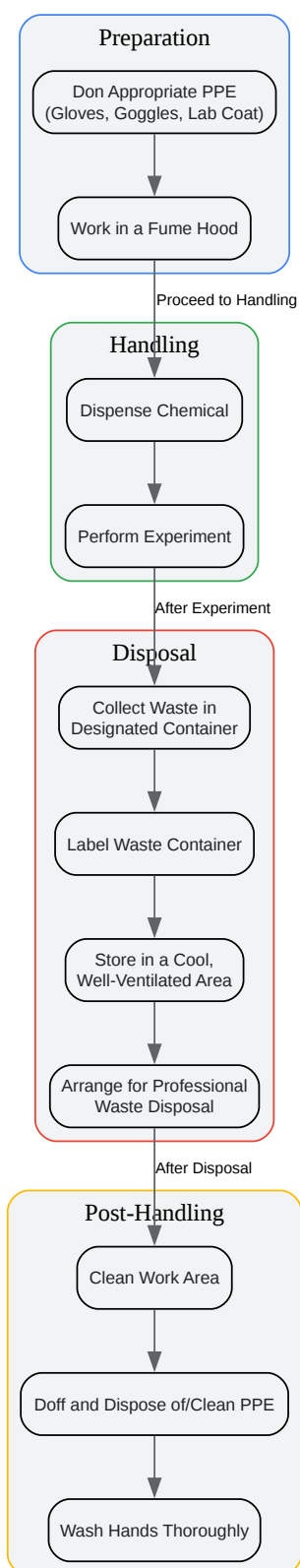
Personal Protective Equipment (PPE) for Handling 2-Chloro-2-methylpropane

Proper personal protective equipment is critical when handling 2-Chloro-2-methylpropane to minimize exposure and ensure laboratory safety. The following table summarizes the recommended PPE based on available safety data sheets for this compound.

PPE Category	Recommended Equipment
Eye and Face Protection	Chemical safety goggles or a face shield are necessary to protect against splashes. Use equipment tested and approved under government standards such as NIOSH (US) or EN 166 (EU). [1] [2]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. [2] [3] Gloves should be inspected before use, and proper removal techniques should be followed to avoid skin contact. [1] [3] Flame retardant antistatic protective clothing is also recommended.
Respiratory Protection	If exposure limits are exceeded or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator. [2] [3] For higher-risk scenarios, a full-face supplied air respirator may be necessary. [4]

Safe Handling and Disposal Workflow

The following diagram outlines the essential steps for the safe handling and disposal of 2-Chloro-2-methylpropane. Adherence to these procedures is crucial to prevent accidents and environmental contamination.



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